

But-3-ynal mass spectrometry fragmentation patterns

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Compound Focus: But-3-ynal

CAS No.: 52844-23-2

Cat. No.: S563566

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Chemical Profile of But-3-ynal

The table below summarizes the core identifiers and properties of **but-3-ynal** from authoritative sources like the NIST WebBook [1].

Property	Value / Description
CAS Registry Number	52844-23-2 [1] [2] [3]
Molecular Formula	C ₄ H ₄ O [1] [2] [3]
Molecular Weight	68.07 g/mol [1] [2] [3]
IUPAC Name	but-3-ynal [2] [3]
SMILES	C#CCC=O [2]
InChI Key	OGQNOIVDVXRWRE-UHFFFAOYSA-N [1] [2]
Ionization Energy (IE)	9.85 eV (estimated) [1]

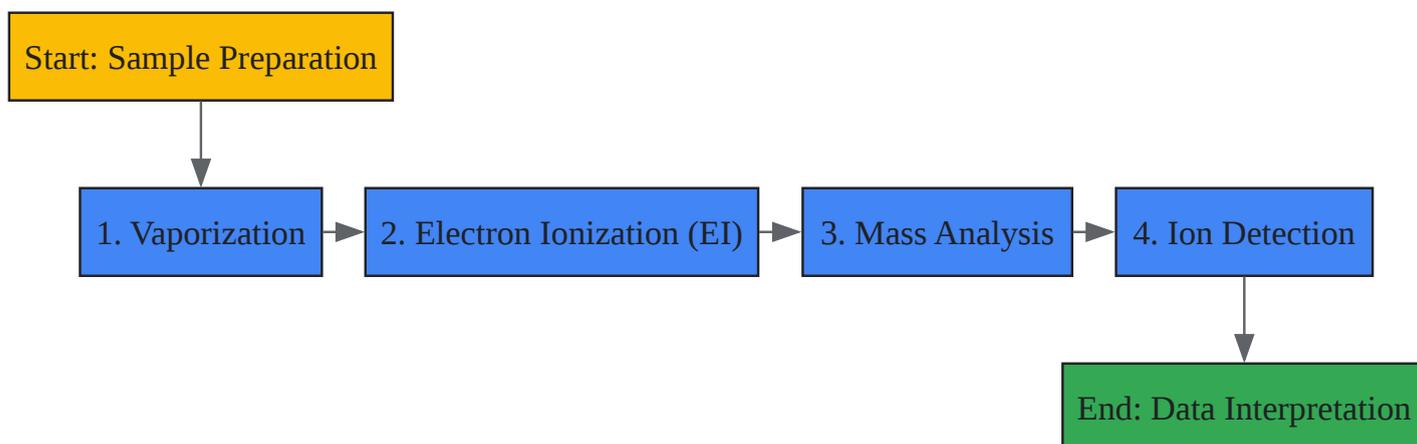
Theoretical Mass Spectrometry Fragmentation

The following table outlines the most likely fragmentation ions for **but-3-ynal**, based on its structure and general mass spectrometry principles for aldehydes and alkynes [4] [5] [6].

m/z Value	Proposed Fragment Ion	Fragmentation Pathway Rationale
68	$C_4H_4O^{+\bullet}$ (Molecular Ion)	The parent molecular ion ($[M]^{+\bullet}$). Its stability is often low in aldehydes [5] [6].
67	$C_4H_3O^+$	Loss of a single hydrogen atom ($[M-H]^+$), common in aldehydes [5].
39	$C_3H_3^+$	Loss of CHO^\bullet , typical for aldehydes (M-29), potentially yielding the propargyl cation [5].
41	$C_3H_5^+$ / C_2HO^+	Allyl cation (common base peak) or a fragment involving the triple bond and carbonyl.
29	CHO^+	Acylium ion from the cleavage of the C1-C2 bond, a very characteristic and stable fragment for aldehydes [6].

Experimental Protocol for Analysis

Given the lack of an experimental spectrum, here is a generalized protocol for obtaining the mass spectrum of a volatile organic compound like **but-3-ynal** via Electron Ionization (EI) mass spectrometry.



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Detailed Methodology

- **Sample Introduction and Vaporization:**

- Introduce a pure, neat sample of **but-3-ynal** (typically 0.1-1 μL) via a direct insertion probe or gas chromatography (GC) inlet.
- The sample is gently heated under vacuum (e.g., 10^{-6} to 10^{-5} Torr) to vaporize it into the gas phase [4] [6].

- **Ionization:**

- The vaporized sample is bombarded by a stream of electrons with a standardized energy of 70 eV in the ionization chamber.
- This electron impact causes the ejection of an electron from a molecule, generating the molecular ion ($\text{M}^{+\bullet}$) at m/z 68 [4] [6].

- **Fragmentation:**

- The energetically unstable molecular ions undergo characteristic cleavage reactions, as predicted in the table above. The positively charged fragment ions are propelled into the mass analyzer.

- **Mass Analysis and Detection:**

- Use a mass analyzer (e.g., Quadrupole or Time-of-Flight) to separate the ions based on their mass-to-charge ratio (m/z).

- The detector records the abundance of ions at each m/z value, generating a mass spectrum.
- **Data Interpretation:**
 - Identify the molecular ion peak to confirm the molecular weight.
 - Analyze the fragment ion peaks (m/z 29, 39, 41, etc.) to deduce the compound's structure. The base peak (the most intense signal) often provides a key clue about the most stable fragment [6].

Applications and Significance

But-3-ynal is a valuable building block in synthetic organic chemistry. Its structure, featuring both a terminal alkyne and an aldehyde, makes it a versatile intermediate [2]. For instance, it has been used in the synthesis of complex natural products like (-)-vincorine and in biochemical studies for site-specific protein cross-linking [7] [8].

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